

Solubility Profile of 2-Ethyl-4-methylimidazole: A Technical Guide

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Compound of Interest

Compound Name: 2-Ethyl-4-methylimidazole

Cat. No.: B144543

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **2-ethyl-4-methylimidazole** in water and a qualitative assessment of its solubility in organic solvents. The document is intended to be a valuable resource for professionals in research and development who utilize this compound in their work.

Core Concepts and Properties

2-Ethyl-4-methylimidazole (CAS No. 931-36-2) is a substituted imidazole that presents as a light yellow powder or a yellowish viscous liquid.^[1] It possesses a balanced lipophilic-hydrophilic nature, a characteristic suggested by its LogP value of 0.62.^[1] This amphiphilic quality indicates its potential for solubility in both aqueous and various organic media.^[1]

Quantitative Solubility Data

Comprehensive quantitative solubility data for **2-ethyl-4-methylimidazole** in a wide range of organic solvents is not extensively available in publicly accessible literature. However, its solubility in water has been determined and is presented below.

Solvent	Temperature (°C)	Solubility (g/L)
Water	20	210 ^{[2][3][4][5]}

Qualitative Solubility in Organic Solvents

While specific quantitative data is limited, multiple sources qualitatively describe **2-ethyl-4-methylimidazole** as being soluble in many organic solvents.[1][2] It is also noted to be soluble in epoxy resin, which is consistent with its common application as a curing agent.[3][6] The solubility of similar, unsubstituted imidazole is high in polar organic solvents such as alcohols.

Experimental Protocol: Isothermal Shake-Flask Method for Solubility Determination

The following is a detailed methodology for determining the equilibrium solubility of a solid compound like **2-ethyl-4-methylimidazole**, adapted from standard laboratory procedures.

Objective: To determine the saturation solubility of **2-ethyl-4-methylimidazole** in a given solvent at a constant temperature.

Materials:

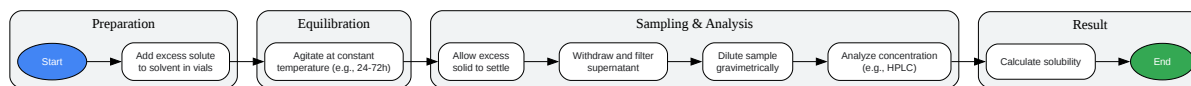
- **2-Ethyl-4-methylimidazole** (solid)
- Solvent of interest (e.g., water, ethanol, acetone)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.45 µm PTFE or PVDF)
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument for concentration measurement

Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of solid **2-ethyl-4-methylimidazole** to a series of vials containing a known volume of the solvent. The presence of undissolved solid is crucial to ensure that equilibrium is reached from a state of supersaturation.
- **Equilibration:** Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C). Agitate the samples for a predetermined period (e.g., 24, 48, and 72 hours) to allow the system to reach equilibrium. The time required to reach equilibrium should be established by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- **Phase Separation:** Once equilibrium is assumed to be reached, allow the vials to stand undisturbed at the constant temperature for a short period to let the excess solid settle.
- **Sampling:** Carefully withdraw an aliquot of the supernatant using a syringe. Immediately attach a syringe filter to the syringe and dispense the clear, saturated solution into a clean, pre-weighed vial. This step is critical to remove any undissolved microparticles.
- **Sample Preparation for Analysis:** Accurately weigh the collected filtrate. Dilute the saturated solution gravimetrically with a known mass of the solvent to a concentration that falls within the calibrated range of the analytical instrument.
- **Quantification:** Analyze the diluted samples using a validated analytical method, such as HPLC with UV detection. A calibration curve prepared with standard solutions of **2-ethyl-4-methylimidazole** of known concentrations should be used to determine the concentration of the solute in the diluted samples.
- **Calculation of Solubility:** Calculate the concentration of **2-ethyl-4-methylimidazole** in the original saturated solution, taking into account the dilution factor. The solubility is typically expressed in g/L or mol/L.

Experimental Workflow Visualization

The following diagram illustrates the key steps in the isothermal shake-flask method for determining solubility.



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Caption: Workflow for determining the equilibrium solubility of a solid compound.

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